

Proper Disposal Procedures for CM037

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Compound of Interest

Compound Name: CM037

Cat. No.: B1669259

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For Immediate Reference: Essential Safety and Disposal Information for **CM037**

This document provides detailed procedural guidance for the safe handling and disposal of **CM037**, a potent and selective inhibitor of human aldehyde dehydrogenase 1A1 (ALDH1A1). Researchers, scientists, and drug development professionals should adhere to these protocols to ensure laboratory safety and proper environmental stewardship.

CM037, identified by the Sigma-Aldrich product code and with the chemical name 2-[[3,4-Dihydro-4-oxo-3-[3-(1-pyrrolidinyl)propyl][1]benzothieno[3,2-d]pyrimidin-2-yl]thio]-acetic acid ethyl ester (CAS Number: 896795-60-1), requires careful management due to its potential hazards.

Quantitative Data Summary

For quick reference, the key identifiers and safety classifications for **CM037** are summarized in the table below.

Identifier	Value
Product Code	CM037
Chemical Name	2-[[3,4-Dihydro-4-oxo-3-[3-(1-pyrrolidinyl)propyl] [1] benzothieno[3,2-d]pyrimidin-2-yl]thio]-acetic acid ethyl ester
CAS Number	896795-60-1
Storage Class	11 - Combustible Solids
Water Hazard Class (Germany)	WGK 3 - Highly hazardous to water [2]

Disposal Protocol

The primary recommendation for the disposal of **CM037** is to engage a licensed professional waste disposal service.[\[3\]](#) This ensures that the material is handled and treated in accordance with all applicable federal, state, and local environmental regulations.

Step-by-Step Disposal Procedure:

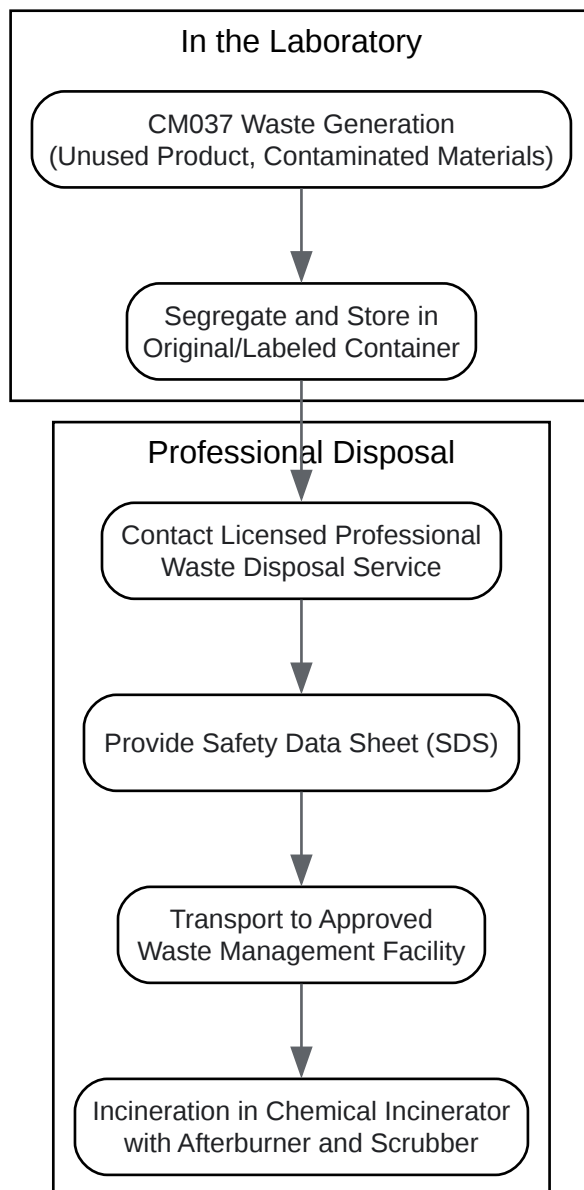
- **Container Management:** Keep the chemical in its original, properly labeled container. Do not mix with other waste materials.
- **Contact Professionals:** Arrange for pickup and disposal by a licensed hazardous waste management company. Provide them with the Safety Data Sheet (SDS) for **CM037**.
- **Incineration (Preferred Method):** For unused product, the recommended disposal method is incineration. This should be performed in a chemical incinerator equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts. The material may be dissolved or mixed with a combustible solvent to facilitate incineration.
- **Spill Cleanup Waste:** In the event of a spill, contaminated materials (e.g., absorbents, personal protective equipment) should be collected and placed in a sealed container for disposal. This contaminated material must also be disposed of as hazardous waste through a licensed professional service.[\[1\]](#)

- Empty Containers: Handle uncleaned, empty containers as you would the product itself. They should be disposed of through an approved waste disposal plant.^[1]

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **CM037** is outlined in the diagram below. This ensures a systematic and safe approach from waste generation to final disposal.

CM037 Disposal Workflow

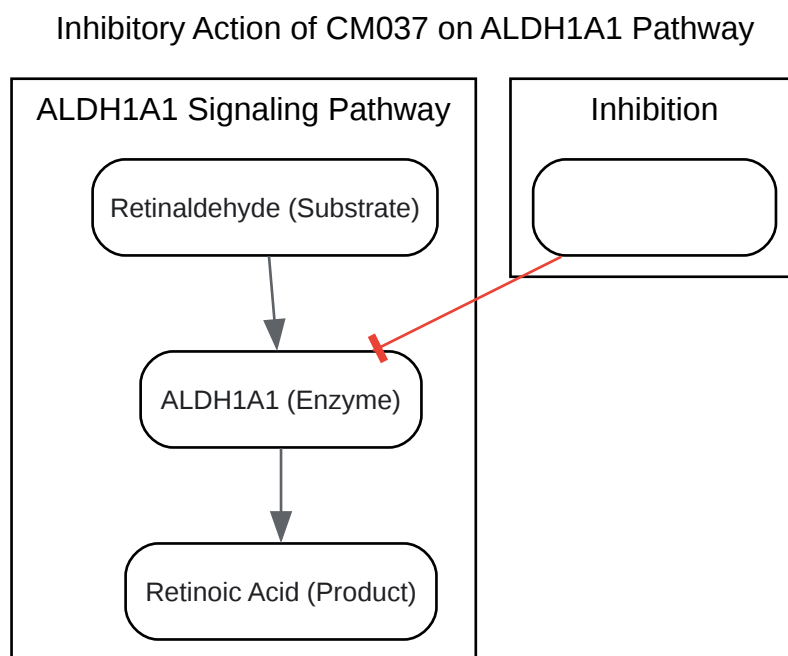


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Caption: Logical workflow for the safe disposal of **CM037**.

Signaling Pathway Inhibition by CM037

CM037 is a known inhibitor of the aldehyde dehydrogenase 1A1 (ALDH1A1) signaling pathway. The diagram below illustrates the inhibitory action of **CM037** on this pathway.



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Caption: Diagram of **CM037**'s inhibitory effect on the ALDH1A1 enzyme.

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References

- 1. A-37|896795-60-1|MSDS [dcchemicals.com]
- 2. CM037 = 97 HPLC 896795-60-1 [sigmaaldrich.com]

- 3. [aaronchem.com](https://www.aaronchem.com) [[aaronchem.com](https://www.aaronchem.com)]
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